

A Comparative Analysis of the Fatigue Life of EN40B and 42CrMo4 Steels

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Compound of Interest

Compound Name: EN40

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This guide provides a detailed comparison of the fatigue life and mechanical properties of two high-strength alloy steels: **EN40B** (also known as 722M24) and 42CrMo4 (AISI 4140). This document is intended for researchers, scientists, and engineering professionals involved in materials selection and development.

Material Overview

EN40B is a chromium-molybdenum nitriding steel renowned for its high wear resistance after surface treatment.^{[1][2][3]} It is typically supplied in a hardened and tempered condition, offering a good combination of toughness and ductility.^{[1][4]} 42CrMo4 is a chromium-molybdenum steel with high hardenability and strength, widely used in the automotive and engineering industries for components subjected to heavy loads.^{[5][6][7]}

Chemical Composition

The nominal chemical compositions of **EN40B** and 42CrMo4 are summarized in the table below. The higher chromium content in **EN40B** is notable and contributes to its excellent nitriding capability.

Element	EN40B (722M24) (%)	42CrMo4 (1.7225) (%)
Carbon (C)	0.20 - 0.30	0.38 - 0.45
Silicon (Si)	0.10 - 0.35	≤ 0.40
Manganese (Mn)	0.40 - 0.65	0.60 - 0.90
Chromium (Cr)	2.90 - 3.50	0.90 - 1.20
Molybdenum (Mo)	0.40 - 0.70	0.15 - 0.30
Phosphorus (P)	≤ 0.05	≤ 0.025
Sulfur (S)	≤ 0.05	≤ 0.035

Source: EN40B[1][8], 42CrMo4[9]

Mechanical Properties

The mechanical properties of both steels are significantly influenced by their heat treatment. The following table presents typical properties in the hardened and tempered condition.

Property	EN40B (722M24) 'T' Condition	42CrMo4 (Quenched and Tempered)
Tensile Strength (MPa)	850 - 1000	900 - 1100
Yield Strength (MPa)	≥ 680	≥ 650
Elongation (%)	≥ 13	≥ 12
Hardness (Brinell)	248 - 302	~270 - 330

Source: EN40B[1], 42CrMo4

Fatigue Life Analysis

Fatigue life is a critical parameter for components subjected to cyclic loading. It is typically characterized by an S-N curve (or Wöhler curve), which plots the stress amplitude (S) against the number of cycles to failure (N).

Comparative Experimental Data (Nitrided Condition)

A direct comparison of the fatigue limit of **EN40B** and 42CrMo4 has been conducted in the nitrided state. Nitriding is a surface hardening process that introduces nitrogen into the surface of the steel, creating a hard, wear-resistant case with compressive residual stresses that significantly improve fatigue life.

One study investigated the influence of nitriding temperature on the fatigue limit of both steels using rotation-bending tests. The results for notched specimens are summarized below.

Nitriding Temperature (°C)	Fatigue Limit - EN40B (MPa)	Fatigue Limit - 42CrMo4 (MPa)
450	~750	~680
510	~700	~670
570	~650	~660

Source: Braam et al., "The influence of the nitriding temperature on the fatigue limit of 42CrMo4 and **En40B** steel"[[10](#)]

The study found that for notched specimens, the fatigue limit of **EN40B** was more sensitive to the nitriding temperature, showing a decrease with increasing temperature.[[10](#)] In contrast, the fatigue limit of 42CrMo4 remained relatively stable across the tested temperature range.[[10](#)] For unnotched specimens, the fatigue limit of **EN40B** was found to be independent of the nitriding temperature, as crack initiation occurred beneath the nitrided layer.[[10](#)]

S-N Curve Data for 42CrMo4

While direct comparative S-N curve data for both steels in a non-nitrided condition is not readily available in the public domain, S-N curves for 42CrMo4 have been published. The following is a representative example of an S-N curve for quenched and tempered 42CrMo4 steel. It is important to note that fatigue data is highly dependent on specific test conditions, including specimen geometry, surface finish, and stress ratio.

Representative S-N Curve for 42CrMo4 This is an illustrative representation based on available data. Actual S-N curves will vary with specific material batches and testing conditions.

Stress Amplitude (MPa)	Cycles to Failure (N)
700	$\sim 1 \times 10^5$
600	$\sim 5 \times 10^5$
550	$\sim 1 \times 10^6$
500	$> 2 \times 10^6$ (Endurance Limit)

Source: Adapted from various sources including[\[11\]](#)[\[12\]](#)[\[13\]](#)

Fatigue Properties of EN40B (Qualitative)

While specific S-N curve data for **EN40B** in the non-nitrided condition is not available in the reviewed literature, it is consistently described as having high fatigue strength and good resistance to shock.[\[2\]](#)[\[14\]](#)[\[15\]](#) Its primary application as a nitriding steel is a testament to its capability to withstand high cyclical loads after surface treatment.[\[1\]](#)

Experimental Protocols for Fatigue Life Analysis

The following section outlines a typical experimental protocol for determining the fatigue life of steel specimens, based on established standards such as ASTM E466 for high-cycle fatigue and ISO 1143 for rotating bending fatigue tests.

Specimen Preparation

- **Material Procurement:** Obtain certified round bars of **EN40B** and 42CrMo4 steel in the desired heat-treated condition (e.g., quenched and tempered).
- **Machining:** Machine fatigue specimens from the round bars to the specified dimensions. A common geometry for rotating bending fatigue is the "hourglass" shape with a reduced diameter at the center to ensure that fatigue failure initiates in the gauge section.
- **Surface Finish:** Progressively grind and polish the gauge section of the specimens to a fine, mirror-like finish (typically with a surface roughness $R_a < 0.2 \mu\text{m}$). The final polishing direction should be longitudinal to the specimen axis to minimize the introduction of circumferential stress raisers.

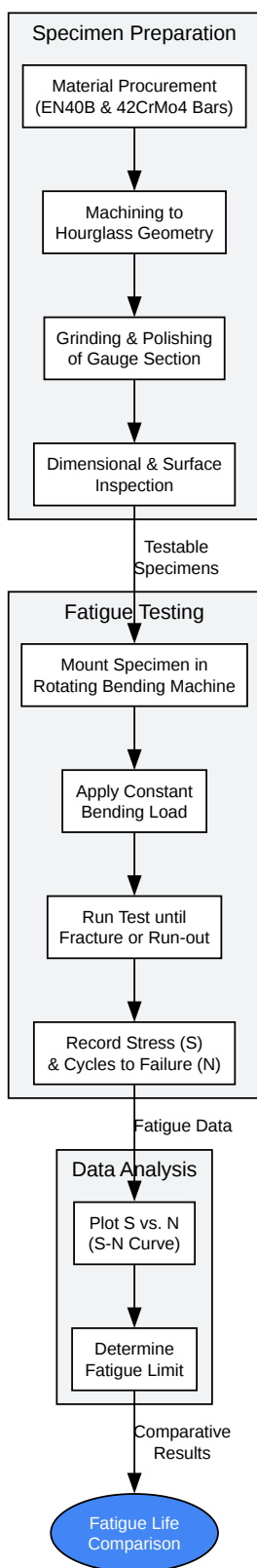
- **Inspection:** Inspect all specimens for dimensional accuracy and surface defects before testing.

Fatigue Testing Procedure (Rotating Bending)

- **Apparatus:** Utilize a rotating bending fatigue testing machine. This machine grips the specimen at both ends and rotates it at a high speed while applying a constant bending load.
- **Loading:** Mount the specimen in the machine's collets. Apply a specific, constant bending moment, which induces a sinusoidal, fully reversed ($R = -1$) tensile and compressive stress at any point on the specimen's surface during each revolution.
- **Test Execution:** Start the machine and the cycle counter. The test is run until the specimen fractures or until a predetermined number of cycles (e.g., 10^7 cycles, the "run-out" condition) is reached without failure.
- **Data Collection:** For each specimen, record the applied stress amplitude and the number of cycles to failure.
- **S-N Curve Generation:** Test a series of specimens at different stress levels. Plot the stress amplitude (S) on the y-axis (often on a linear scale) against the number of cycles to failure (N) on the x-axis (on a logarithmic scale). The resulting plot is the S-N or Wöhler curve. The stress level at which the curve becomes horizontal is the fatigue or endurance limit.

Diagrams

Experimental Workflow for Fatigue Life Analysis



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Caption: Workflow for comparative fatigue life analysis.

Conclusion

Both **EN40B** and 42CrMo4 are high-performance alloy steels with good mechanical properties. The selection between the two for applications requiring high fatigue resistance depends on several factors, including the service environment and whether surface treatment will be applied.

- **Nitrided Condition:** In the nitrided state, **EN40B** can exhibit a higher fatigue limit than 42CrMo4, particularly when nitrided at lower temperatures. This makes it an excellent choice for components requiring superior surface hardness and wear resistance in conjunction with high fatigue strength.
- **Non-Nitrided Condition:** While quantitative S-N data for **EN40B** is limited, its established use in high-stress applications suggests it possesses good intrinsic fatigue resistance. 42CrMo4 is a well-characterized steel with predictable fatigue behavior, making it a reliable choice for a wide range of structural components.

For critical applications, it is imperative to conduct fatigue testing on the specific material batches and under conditions that closely simulate the intended service environment to ensure accurate life prediction and component reliability.

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